

Personal protective equipment for handling SRT3109

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Compound of Interest

Compound Name: SRT3109

Cat. No.: B610998

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Essential Safety and Handling Guide for SRT3109

Disclaimer: This document provides essential safety and logistical information for handling **SRT3109** based on best practices for potent sirtuin inhibitors. No specific Safety Data Sheet (SDS) for **SRT3109** was publicly available at the time of writing. The following guidance is adapted from a safety operating guide for a representative SIRT5 inhibitor and should be supplemented by a thorough review of the specific SDS for the compound you are using. Always prioritize the information provided by the manufacturer.

This guide is intended for researchers, scientists, and drug development professionals to foster a culture of safety and build trust in laboratory operations.

Personal Protective Equipment (PPE)

The primary defense against exposure to potent compounds like **SRT3109** is the consistent and correct use of Personal Protective Equipment (PPE). The required PPE varies depending on the physical form of the compound being handled.

Table 1: Recommended Personal Protective Equipment for Handling **SRT3109**

Operation	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Handling Solid/Powder	Safety glasses with side-shields or goggles.	Nitrile gloves (double-gloving is recommended). [1]	Laboratory coat.	All handling of powdered compound must be conducted in a certified chemical fume hood or a ventilated enclosure. If this is not possible, a NIOSH-approved respirator with appropriate cartridges is mandatory. [1]
Handling Solutions	Chemical safety goggles or a face shield. [1]	Nitrile gloves.	Laboratory coat.	Work should be performed within a chemical fume hood to prevent the inhalation of aerosols or vapors. [1]

Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for ensuring both laboratory safety and environmental protection.

Step-by-Step Handling Protocol

- Preparation and Planning:
 - Thoroughly read and understand the Safety Data Sheet (SDS) before commencing any work.[\[1\]](#)

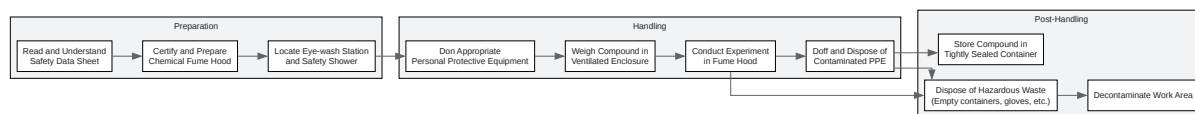
- Ensure that a chemical fume hood is certified and functioning correctly.
- Locate the nearest eye-wash station and safety shower.[\[1\]](#)
- Prepare all necessary materials and equipment before handling the compound.
- Handling the Compound:
 - Weighing (Powder): All weighing operations must be performed within a chemical fume hood or a ventilated balance enclosure to prevent the inhalation of dust.[\[1\]](#)
 - General Use: Avoid all direct contact with the skin, eyes, and clothing.[\[1\]](#) Do not eat, drink, or smoke in the handling area.[\[1\]](#)
- Storage:
 - Store the compound in a tightly sealed container in a cool, well-ventilated area.[\[1\]](#)
 - Powder: -20°C[\[1\]](#)
 - In Solvent (e.g., DMSO): -80°C[\[1\]](#)
- Incompatibilities:
 - Avoid contact with strong acids/alkalis and strong oxidizing/reducing agents.[\[1\]](#)

Disposal Plan

All waste materials contaminated with **SRT3109** must be treated as hazardous waste. This includes empty containers, contaminated gloves, and absorbent materials.[\[1\]](#) Dispose of all waste in accordance with local, state, and federal regulations.

Experimental Workflow for Safe Handling

The following diagram outlines the standard workflow for the safe handling of potent sirtuin inhibitors like **SRT3109**, from receipt to disposal.



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Caption: Workflow for the Safe Handling of Potent Sirtuin Inhibitors.

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References

- 1. des.sc.gov [des.sc.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling SRT3109]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b610998#personal-protective-equipment-for-handling-srt3109]

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